

Preparing ML145 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: ML 145

Cat. No.: B1139099

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Introduction

ML145 is a potent and selective antagonist of the G protein-coupled receptor 35 (GPR35), with an IC₅₀ of 20.1 nM.[1] It is a valuable tool for studying the physiological and pathological roles of GPR35, a receptor implicated in various inflammatory diseases, cardiovascular conditions, and cancer.[2][3][4] Proper preparation of ML145 stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for preparing a 10 mM stock solution of ML145 in dimethyl sulfoxide (DMSO), along with application notes for its use in cell-based assays.

Data Presentation

Physicochemical Properties of ML145

Property	Value	Reference
Chemical Formula	C ₂₄ H ₂₂ N ₂ O ₅ S ₂	[5]
Molecular Weight	482.57 g/mol	
Appearance	Solid powder	
Solubility in DMSO	10 mM	
Purity	≥98% (HPLC)	

Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	12 Months	
4°C	6 Months		
In Solvent (DMSO)	-80°C	6 Months	
-20°C	1 Month		

Note: For long-term storage, it is recommended to store ML145 as a solid powder. Once dissolved in DMSO, it is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML145 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ML145 in DMSO.

Materials:

- ML145 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Safety Precautions:** Handle ML145 and DMSO in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- **Weighing ML145:** Carefully weigh out 4.83 mg of ML145 powder using a calibrated analytical balance. The calculation is as follows:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 482.57 \text{ g/mol} = 0.0048257 \text{ g} = 4.83 \text{ mg}$
- **Dissolution:** Transfer the weighed ML145 powder into a sterile, light-protecting microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Tightly cap the tube and vortex at a high speed for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the 10 mM ML145 stock solution to prepare working solutions for treating cells in culture. It is crucial to maintain a final DMSO concentration below 0.5% in the cell culture medium to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM ML145 stock solution in DMSO
- Sterile cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes or a 96-well plate for dilutions

- Pipettes and sterile filter tips

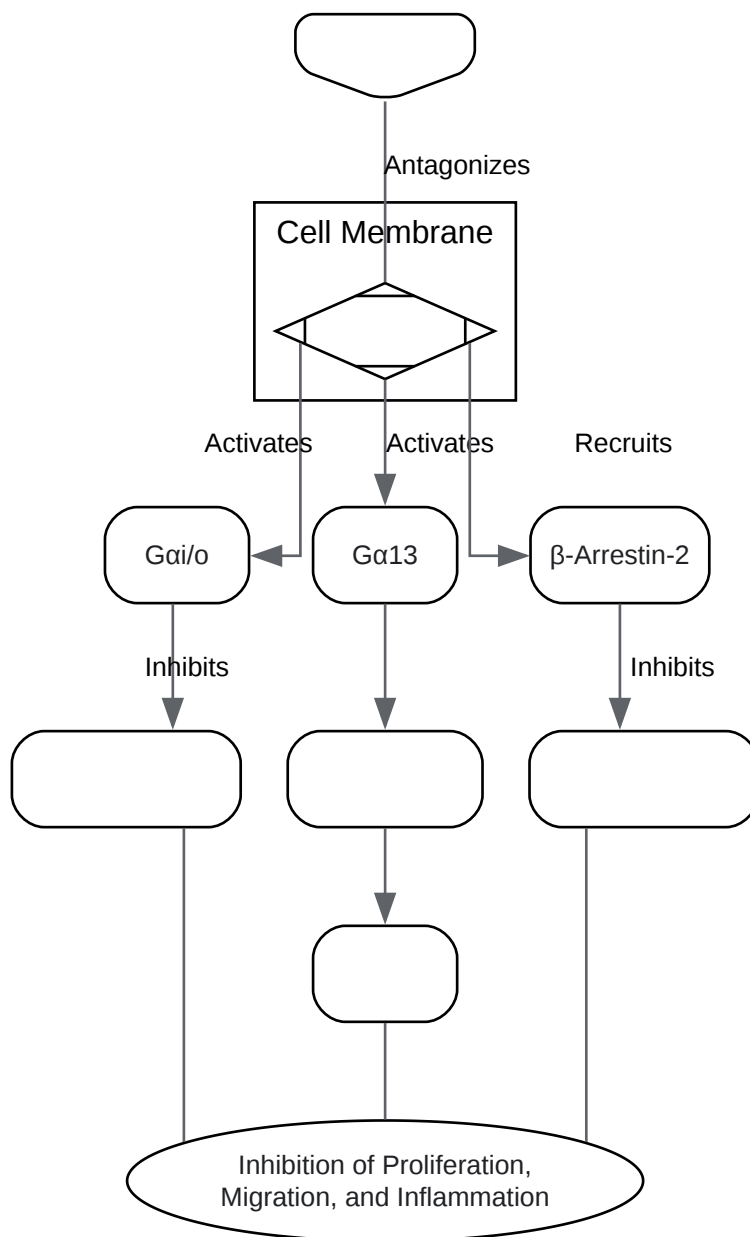
Procedure:

- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes and to minimize the risk of compound precipitation, it is good practice to first prepare an intermediate dilution. For example, to prepare a 1 mM intermediate stock:
 - Dilute the 10 mM stock solution 1:10 in cell culture medium (e.g., add 10 μ L of 10 mM ML145 to 90 μ L of medium).
- Final Working Solution Preparation: Prepare the final working solutions by further diluting the stock or intermediate solution in pre-warmed cell culture medium. The example below details the preparation of a 10 μ M working solution from the 10 mM stock.
 - Calculation: To achieve a 1:1000 dilution, add 1 μ L of the 10 mM ML145 stock solution to 999 μ L of cell culture medium. This will result in a final ML145 concentration of 10 μ M and a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used to prepare the highest concentration of the ML145 working solution. For the example above, the vehicle control would be 1 μ L of DMSO in 999 μ L of medium (0.1% DMSO).
- Application to Cells: Remove the existing medium from the cells and replace it with the prepared working solutions (or vehicle control). Ensure gentle mixing.

Mandatory Visualization

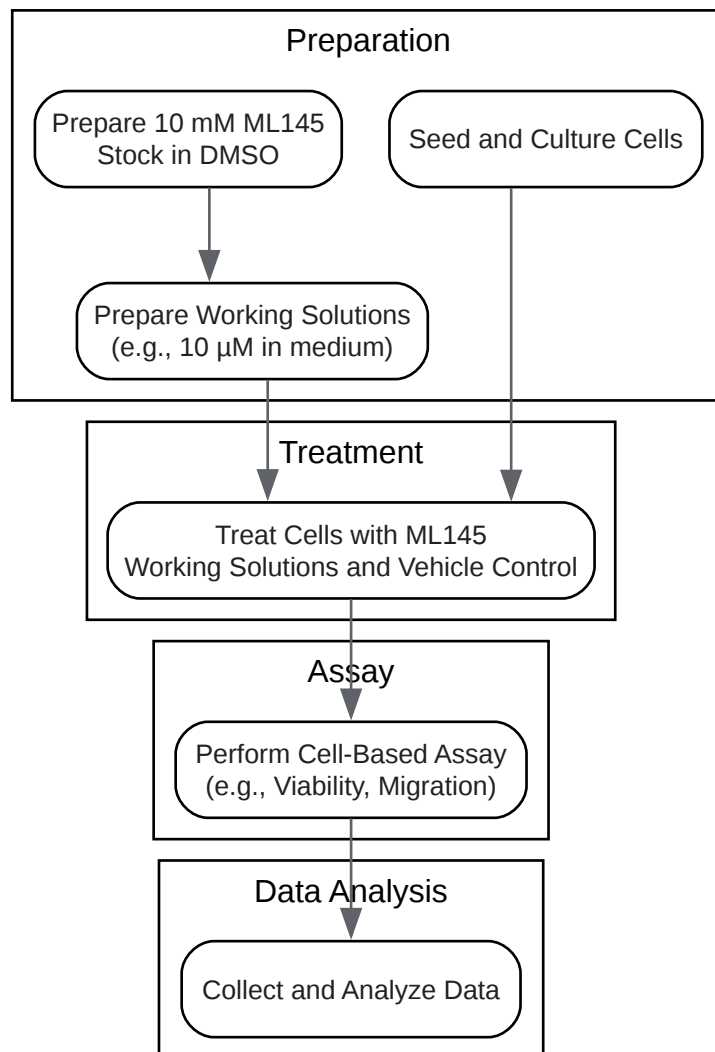
Signaling Pathways and Experimental Workflows

ML145 Mechanism of Action

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Caption: ML145 antagonizes GPR35, inhibiting downstream signaling pathways.

Experimental Workflow: Cell-Based Assay



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Caption: General workflow for using ML145 in cell-based assays.

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